

AF 568 DBCO fundamental properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AF 568 DBCO

Cat. No.: B12363973

[Get Quote](#)

An In-depth Technical Guide to the Fundamental Properties of **AF 568 DBCO**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core properties and applications of Alexa Fluor 568 dibenzocyclooctyne (**AF 568 DBCO**), a fluorescent probe widely utilized in bioorthogonal chemistry for the labeling and visualization of biomolecules.

Core Properties

AF 568 DBCO is a bright, photostable, and hydrophilic fluorophore functionalized with a dibenzocyclooctyne (DBCO) group.^{[1][2]} The DBCO moiety allows for copper-free click chemistry, a type of strain-promoted alkyne-azide cycloaddition (SPAAC), enabling the covalent labeling of azide-modified biomolecules in living cells and whole organisms without the toxicity associated with copper catalysts.^{[1][2][3]} The AF 568 dye is structurally identical to Alexa Fluor® 568.^{[3][4]}

Physicochemical and Spectral Properties

The fundamental physicochemical and spectral properties of **AF 568 DBCO** are summarized in the table below. These properties make it an excellent choice for various fluorescence-based

applications, including confocal microscopy, super-resolution microscopy, and flow cytometry.

[4]

Property	Value	Reference(s)
Molecular Weight	~1197.5 g/mol	[1]
Molecular Formula	C ₆₆ H ₈₀ N ₆ O ₁₁ S ₂	[1]
Appearance	Dark violet solid	[1]
Excitation Maximum	572 - 579 nm	[1][5][6]
Emission Maximum	598 - 603 nm	[1][5][6]
Extinction Coefficient	~88,000 - 94,238 cm ⁻¹ M ⁻¹	[1][3]
Fluorescence Quantum Yield	0.69 (for Alexa Fluor 568)	[1]
Solubility	Good in water, DMSO, DMF	[2][3]
Storage Conditions	-20°C in the dark, desiccated	[1][2]

Reactivity and Kinetics

The DBCO group is one of the most reactive cyclooctynes for SPAAC, exhibiting a significantly higher reaction rate with azides compared to other cyclooctynes and even copper-catalyzed click reactions (CuAAC).[1][2] This high reactivity allows for efficient labeling at low concentrations and physiological temperatures.

While a specific second-order rate constant for the reaction of **AF 568 DBCO** with a particular azide is not readily available in the searched literature, the rate constants for DBCO derivatives with benzyl azide are in the range of 0.24 to 0.96 M⁻¹s⁻¹. The reactivity of DBCO can be influenced by the substituents on the aromatic rings and the nature of the azide reaction partner.

Experimental Protocols

Detailed methodologies for common applications of **AF 568 DBCO** are provided below. These protocols serve as a starting point and may require optimization for specific experimental

systems.

Protocol 1: Labeling of Azide-Modified Proteins in Cell Lysates

This protocol describes the general procedure for labeling azide-modified proteins in a cell lysate using **AF 568 DBCO**.

Materials:

- Azide-modified protein lysate
- **AF 568 DBCO**
- Phosphate-buffered saline (PBS)
- Protease inhibitors

Procedure:

- Thaw the azide-modified protein lysate on ice.
- Prepare a stock solution of **AF 568 DBCO** in DMSO (e.g., 10 mM).
- Add the **AF 568 DBCO** stock solution to the protein lysate to a final concentration of 20-100 μM .
- Incubate the reaction for 1-2 hours at room temperature, protected from light.
- The labeled protein sample is now ready for downstream analysis such as SDS-PAGE or western blotting.

Protocol 2: Live-Cell Imaging of Metabolically Labeled Proteins

This protocol outlines the metabolic incorporation of an azide-bearing amino acid analog, L-azidohomoalanine (AHA), into newly synthesized proteins in cultured cells, followed by fluorescent labeling with **AF 568 DBCO** for live-cell imaging.[1]

Materials:

- Cultured mammalian cells
- Methionine-free cell culture medium
- L-azidohomoalanine (AHA)
- **AF 568 DBCO**
- Live-cell imaging medium
- PBS

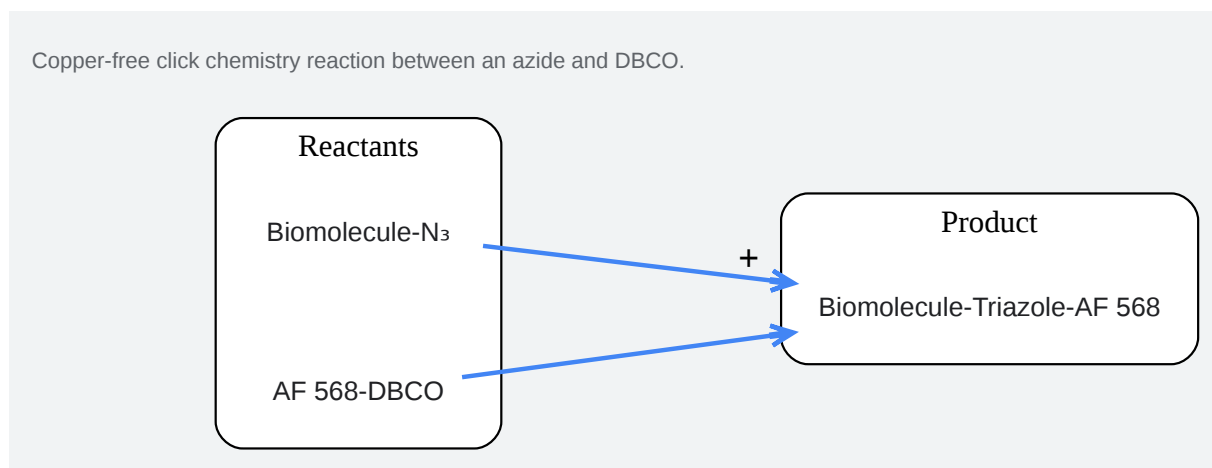
Procedure:

- Culture cells to the desired confluency.
- Replace the culture medium with pre-warmed methionine-free medium supplemented with 25-50 μM AHA.
- Incubate the cells for 4-24 hours to allow for AHA incorporation into newly synthesized proteins.[1]
- Wash the cells twice with warm PBS.
- Add pre-warmed live-cell imaging medium containing 5-20 μM **AF 568 DBCO** to the cells.[1]
- Incubate the cells for 30-60 minutes at 37°C in a CO₂ incubator, protected from light.[1]
- Wash the cells three times with pre-warmed live-cell imaging medium.
- Proceed with live-cell imaging using a fluorescence microscope with appropriate filter sets for AF 568.

Visualizations

Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC) Reaction

The following diagram illustrates the bioorthogonal reaction between an azide-modified biomolecule and **AF 568 DBCO**, forming a stable triazole linkage.

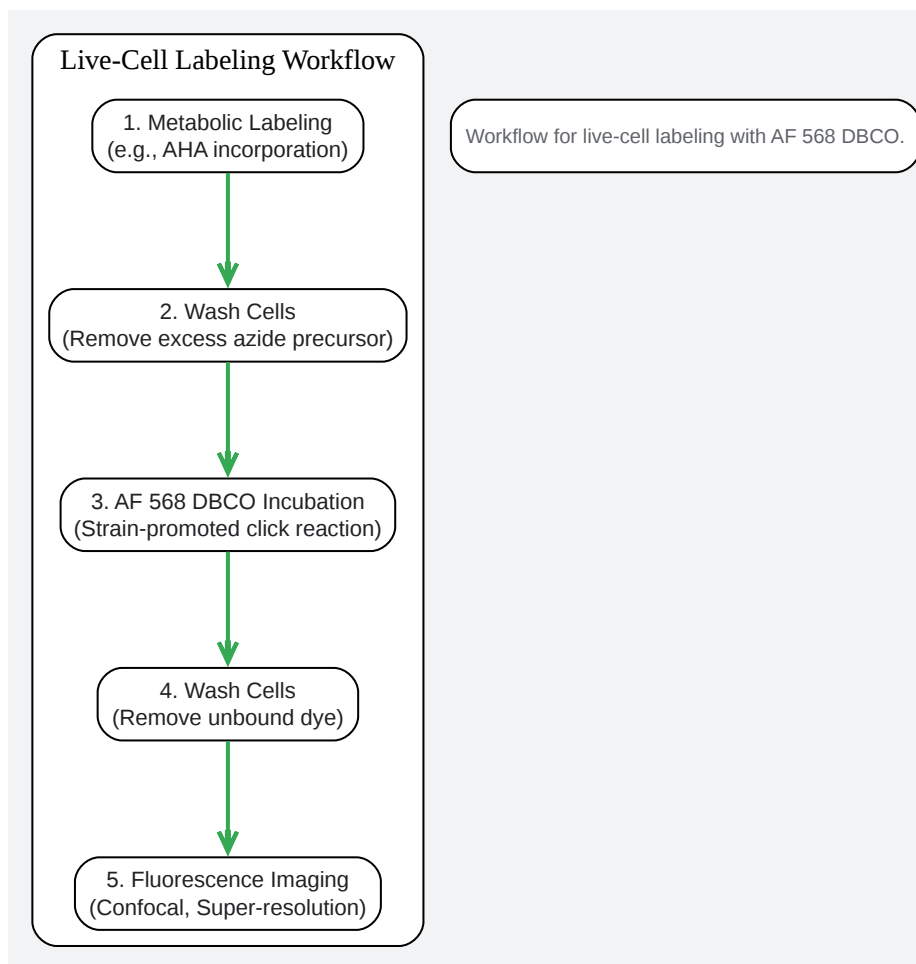


[Click to download full resolution via product page](#)

Copper-free click chemistry reaction between an azide and DBCO.

General Experimental Workflow for Live-Cell Labeling

The diagram below outlines the key steps involved in the metabolic labeling and subsequent fluorescent tagging of biomolecules in living cells using **AF 568 DBCO**.



[Click to download full resolution via product page](#)

Workflow for live-cell labeling with **AF 568 DBCO**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [2. lumiprobe.com](https://www.lumiprobe.com) [lumiprobe.com]
- [3. vectorlabs.com](https://www.vectorlabs.com) [vectorlabs.com]
- [4. dianabiotech.com](https://www.dianabiotech.com) [dianabiotech.com]

- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [6. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [AF 568 DBCO fundamental properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12363973/docs#af-568-dbco-fundamental-properties\]](https://www.benchchem.com/product/b12363973/docs#af-568-dbco-fundamental-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)